

The chemical structure of JC124

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Compound of Interest

Compound Name: JC124

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An In-depth Technical Guide to the NLRP3 Inflammasome Inhibitor **JC124**

Introduction

JC124 is a potent and selective small molecule inhibitor of the NLRP3 (NACHT, LRR, and PYD domains-containing protein 3) inflammasome.[1][2][3] Developed through the structural optimization of glyburide, **JC124** was designed to eliminate hypoglycemic effects while retaining anti-inflammatory properties.[4] It has demonstrated significant therapeutic potential in preclinical models of neuroinflammation, including traumatic brain injury, Alzheimer's disease, and epilepsy, primarily through its targeted inhibition of the NLRP3 signaling cascade.[5][6][7] This document provides a comprehensive technical overview of **JC124**, including its chemical structure, mechanism of action, quantitative data, and detailed experimental protocols for researchers, scientists, and drug development professionals.

Chemical Structure and Properties

JC124 is a benzenesulfonamide-based compound. Its chemical identity and key physicochemical properties are summarized below.

Identifier	Value
IUPAC Name	5-chloro-2-methoxy-N-[2-[4-(methylsulfamoyl)phenyl]ethyl]benzamide
CAS Number	1638611-48-9[1]
Molecular Formula	C ₁₇ H ₁₉ ClN ₂ O ₄ S[1]
Molecular Weight	382.86 g/mol [1]
SMILES	CNS(=O) (=O)c1ccc(CCNC(=O)c2cc(Cl)ccc2OC)cc1[3]

Property	Value	Conditions
Appearance	Solid Powder	-
Solubility	225.0 mg/mL (587.7 mM)	In DMSO, with pH adjusted to 3 with HCl. Sonication is recommended.[3]
10 mM	In DMSO[2]	

Mechanism of Action: NLRP3 Inflammasome Inhibition

JC124 exerts its anti-inflammatory effects by directly targeting and inhibiting the assembly and activation of the NLRP3 inflammasome.[8] The NLRP3 inflammasome is a multi-protein complex in the cytosol of immune cells, such as microglia, that plays a critical role in the innate immune response.[8][9] Its activation occurs via a two-signal process:

- Priming (Signal 1): Triggered by pathogen-associated molecular patterns (PAMPs) or damage-associated molecular patterns (DAMPs), this step leads to the transcriptional upregulation of NLRP3 and pro-interleukin-1 β (pro-IL-1 β) through the NF- κ B pathway.[4][8]
- Activation (Signal 2): A variety of stimuli, including ATP, crystalline structures, or potassium efflux, trigger the oligomerization of the NLRP3 protein.[4][10] This recruits the adaptor

protein ASC (Apoptosis-associated speck-like protein containing a CARD), which in turn recruits pro-caspase-1.

This assembly leads to the autocatalytic cleavage and activation of caspase-1. Activated caspase-1 then cleaves pro-IL-1 β and pro-IL-18 into their mature, pro-inflammatory forms, which are subsequently secreted.[8][9]

JC124 selectively inhibits this pathway by preventing the formation of the active inflammasome complex, thereby blocking ASC aggregation and subsequent caspase-1 activation and IL-1 β release.[5] Mechanistic studies suggest that **JC124** binds directly to the NLRP3 protein to inhibit its function.[8][10]

Figure 1. **JC124** inhibits the NLRP3 inflammasome signaling pathway.

Quantitative Biological Data

The inhibitory activity and in vivo efficacy of **JC124** have been characterized in various models.

Parameter	Value	Assay/Model
IC ₅₀	3.25 μ M	Inhibition of IL-1 β release in LPS/ATP-stimulated J774A.1 macrophage cells. [2]
In Vivo Efficacy	100 mg/kg	Reduced neuronal degeneration and neuroinflammation in a rat model of traumatic brain injury (TBI). [1]
In Vivo Efficacy	50 mg/kg (daily)	Decreased A β deposition and improved cognitive function in TgCRND8 and APP/PS1 mouse models of Alzheimer's disease. [2] [6]
In Vivo Efficacy	50 mg/kg (daily)	Suppressed seizures and reduced neuronal loss in a kainic acid-induced mouse model of epilepsy. [7] [11]

Experimental Protocols

The following sections provide detailed methodologies for the preparation and in vivo administration of **JC124**, based on published preclinical studies.

Preparation of JC124 for In Vivo Administration

JC124 is typically prepared as a suspension for intraperitoneal (i.p.) injection.

Materials:

- **JC124** powder
- Dimethyl sulfoxide (DMSO)
- Polyethylene glycol 300 (PEG300)

- Tween 80
- Sterile Saline (0.9% NaCl)

Procedure:

- Prepare a stock solution of **JC124** in DMSO. For a final formulation of 5 mg/mL, a stock of 50 mg/mL in DMSO can be used.
- To prepare the final injection vehicle, combine the components in the following ratio: 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.[3]
- Add the **JC124** DMSO stock to the PEG300 and mix thoroughly until the solution is clear.
- Add the Tween 80 and continue mixing.
- Finally, add the sterile saline to reach the final volume and concentration (e.g., 5 mg/mL).
- Sonication is recommended to ensure the compound is fully dissolved or evenly suspended before administration.[3] The working solution should be prepared fresh before use.

In Vivo Administration in an Alzheimer's Disease Mouse Model

This protocol describes the long-term administration of **JC124** to transgenic mouse models of Alzheimer's disease, such as APP/PS1 or TgCRND8 mice.[12]

Animal Model:

- APP/PS1 or TgCRND8 transgenic mice and non-transgenic wild-type littermates.

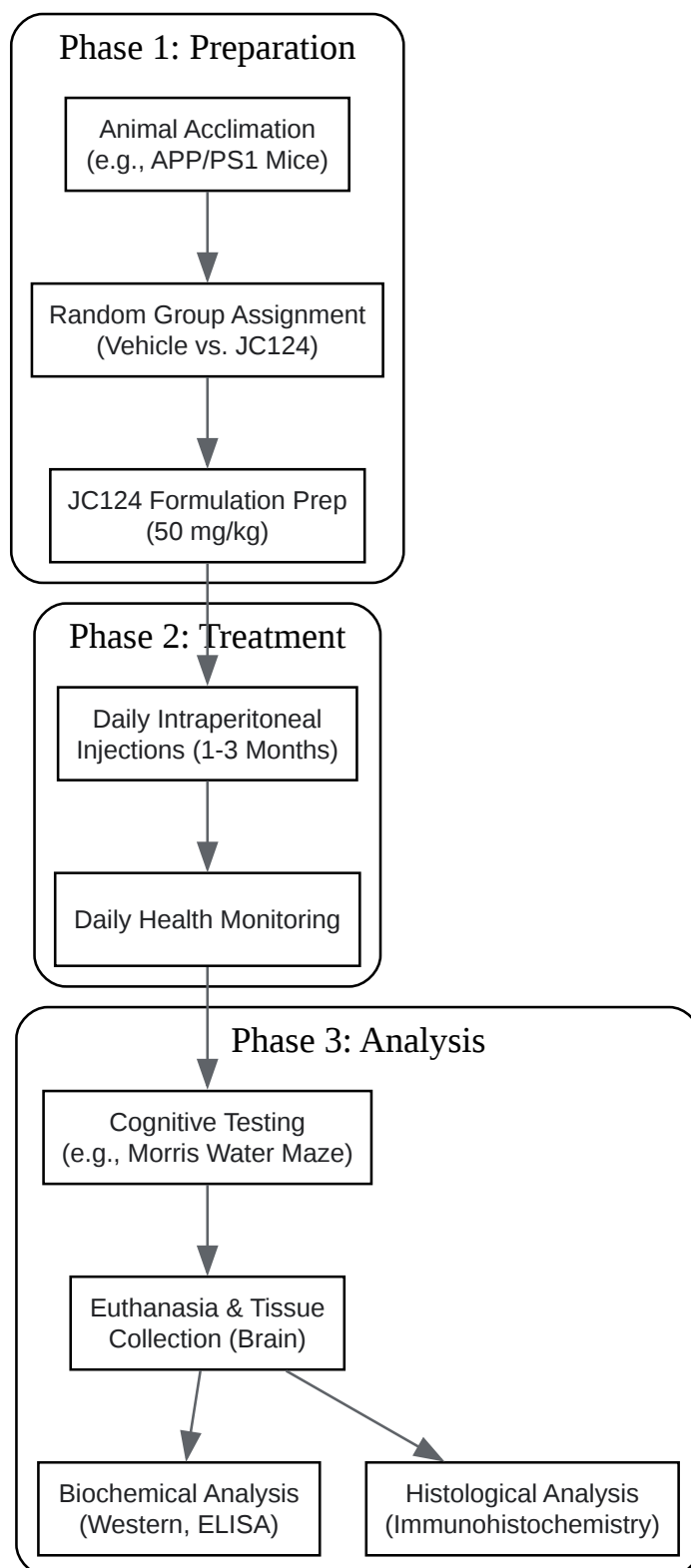
Dosing Regimen:

- Dose: 50 mg/kg body weight.[2]
- Route of Administration: Intraperitoneal (i.p.) injection.[2]
- Frequency: Once daily.[2]

- Duration: Treatment periods can range from 1 to 3 months, depending on the study's endpoint (e.g., assessing plaque development or cognitive decline).[12]

Experimental Procedure:

- Animal Acclimation: House animals under standard conditions with ad libitum access to food and water for at least one week before the experiment begins.
- Group Allocation: Randomly assign transgenic animals to a vehicle control group and a **JC124** treatment group. Include a group of wild-type littermates as a baseline control.
- Drug Preparation: Prepare the **JC124** formulation as described above immediately before injection. Prepare a vehicle-only solution (10% DMSO, 40% PEG300, 5% Tween 80, 45% Saline) for the control group.
- Administration: Administer the daily i.p. injection to each mouse according to its body weight.
- Monitoring: Monitor animals daily for any adverse effects.
- Endpoint Analysis: At the conclusion of the treatment period, perform behavioral tests (e.g., Morris water maze) to assess cognitive function. Subsequently, euthanize the animals and collect brain tissue for downstream analysis, including:
 - Western Blot: To quantify levels of NLRP3, caspase-1, IL-1 β , A β , and synaptic proteins.[6]
 - Immunohistochemistry/Immunofluorescence: To visualize A β plaques, microglia activation, and astrogliosis.[6]
 - ELISA: To measure levels of soluble and insoluble A β ₁₋₄₂. [6]



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Figure 2. A typical experimental workflow for in vivo testing of **JC124**.

Conclusion

JC124 is a well-characterized and specific inhibitor of the NLRP3 inflammasome with proven anti-inflammatory and neuroprotective effects in multiple animal models of neurological disease. Its defined mechanism of action, favorable in vivo activity, and established experimental protocols make it a valuable research tool for investigating the role of neuroinflammation in disease pathogenesis and for the development of novel therapeutics targeting the NLRP3 pathway.

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